High-Purity 3-Octenoic Acid: A Technical Guide for Researchers

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Compound of Interest	
Compound Name:	*3-Octenoic acid*
CAS No.:	*5163-67-7*
Cat. No.:	*B7823219*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of commercial suppliers of high-purity **3-Octenoic acid** (CAS 1577-19-1), a valuable biochemical reagent and synthetic building block for various research and development applications.[1][2][3] This document outlines key product specifications from various vendors, discusses general experimental considerations, and presents a logical workflow for the procurement and utilization of this compound in a laboratory setting.

Commercial Suppliers and Product Specifications

High-purity **3-Octenoic acid** is available from several reputable chemical suppliers. The quality and purity of the compound may vary between suppliers, and it is crucial for researchers to select a product that meets the specific requirements of their experimental work. The following table summarizes the offerings from prominent vendors.

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Supplier	Product Name/Number	Purity Specification(s)	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Notes
MedchemExpress	3-Octenoic acid / HY-W106629	95.36%	1577-19-1	$C_8H_{14}O_2$	142.20	For research use only.[1]
Santa Cruz Biotechnology	3-Octenoic Acid / sc-268804	Not specified on product page	1577-19-1	$C_8H_{14}O_2$	142.20	For research use only. Classified as a Dangerous Good for transport. [4]
BOC Sciences	3-Octenoic Acid	95%	1577-19-1	$C_8H_{14}O_2$	142.20	For experimental/research use only.[5]
TCI America	3-Octenoic acid / O0070	>94.0% (GC), ≥95.0% (T)	1577-19-1	$C_8H_{14}O_2$	142.20	Available through distributors like Fisher Scientific. [5][6]
Sigma-Aldrich	3-Octenoic acid	Not specified; sold "as-is"	1577-19-1	$C_8H_{14}O_2$	142.20	Buyer assumes responsibility to confirm product identity and/or purity.

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Chem-Impex	3-Octenoic acid	≥ 95% (Assay by titration)	1577-19-1	$C_8H_{14}O_2$	142.20	Described as a versatile unsaturated fatty acid. [2]
Lab Pro Inc.	3-Octenoic Acid / O0070-5ML	Min. 95.0 (T)	1577-19-1	$C_8H_{14}O_2$	142.20	Air sensitive. [7]
Biosynth	trans-3-Octenoic acid / FO70147	Not specified on product page	1577-19-1	$C_8H_{14}O_2$	142.20	For pharmaceutical testing.[8]

Experimental Protocols and Considerations

The specific experimental protocol will be dictated by the research application. However, some general considerations for handling and analyzing **3-Octenoic acid** are outlined below.

Purity Verification and Analysis

Given that some suppliers do not provide detailed analytical data or sell the product "as-is," independent purity verification is recommended. Gas chromatography-mass spectrometry (GC-MS) is a standard and effective method for analyzing fatty acids like **3-Octenoic acid**.[9]

A general workflow for purity analysis using GC-MS would involve:

- Sample Preparation: Dissolving a known quantity of **3-Octenoic acid** in a suitable organic solvent. Derivatization to a more volatile ester (e.g., methyl or isobutyl ester) may be necessary to improve chromatographic performance and is considered a gold-standard method for fatty acid analysis.[9]
- GC Separation: Injecting the prepared sample onto a GC column (e.g., a WAX-UI or DB-35ms column) to separate the components based on their boiling points and interactions with

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the stationary phase.[10][11]

- MS Detection and Analysis: The separated components are then introduced into a mass spectrometer, which provides mass-to-charge ratio data. This allows for the identification of **3-Octenoic acid** and any potential impurities by comparing the resulting mass spectra to known databases or standards.

Synthesis and Purification

For applications requiring custom synthesis or further purification, several chemical synthesis routes can be employed. One documented synthesis involves the oxidation of the corresponding alcohol.[3] Purification of the final product can be achieved through techniques such as distillation or chromatography. The progress and purity of the synthesis can be monitored using thin-layer chromatography (TLC) and confirmed by analytical techniques like GC-MS and Nuclear Magnetic Resonance (NMR) spectroscopy.

Applications in Research and Drug Development

3-Octenoic acid serves as a versatile building block in organic synthesis.[2][3] Its applications span various fields, including:

- Biochemical Research: As a starting material for the synthesis of more complex bioactive molecules.[2]
- Flavor and Fragrance Industry: Utilized as a flavoring agent in food products and as a component in fragrances.[2][12]
- Materials Science: Employed in the production of specialty polymers, coatings, and adhesives.[2]

While **3-Octenoic acid** is a fatty acid, its specific role in well-defined signaling pathways relevant to drug development is not as extensively documented as that of other fatty acids like arachidonic acid. It is a known component of some plant extracts and has been identified in burdock.[3][13] Some studies have explored the biological activities of related octanoic acid derivatives, such as (R)-3-hydroxyoctanoic acid, which has shown antimicrobial properties.[14] The octadecanoid pathway, which involves the biosynthesis of jasmonic acid and related signaling molecules, is a significant area of plant biology research, though a direct, prominent

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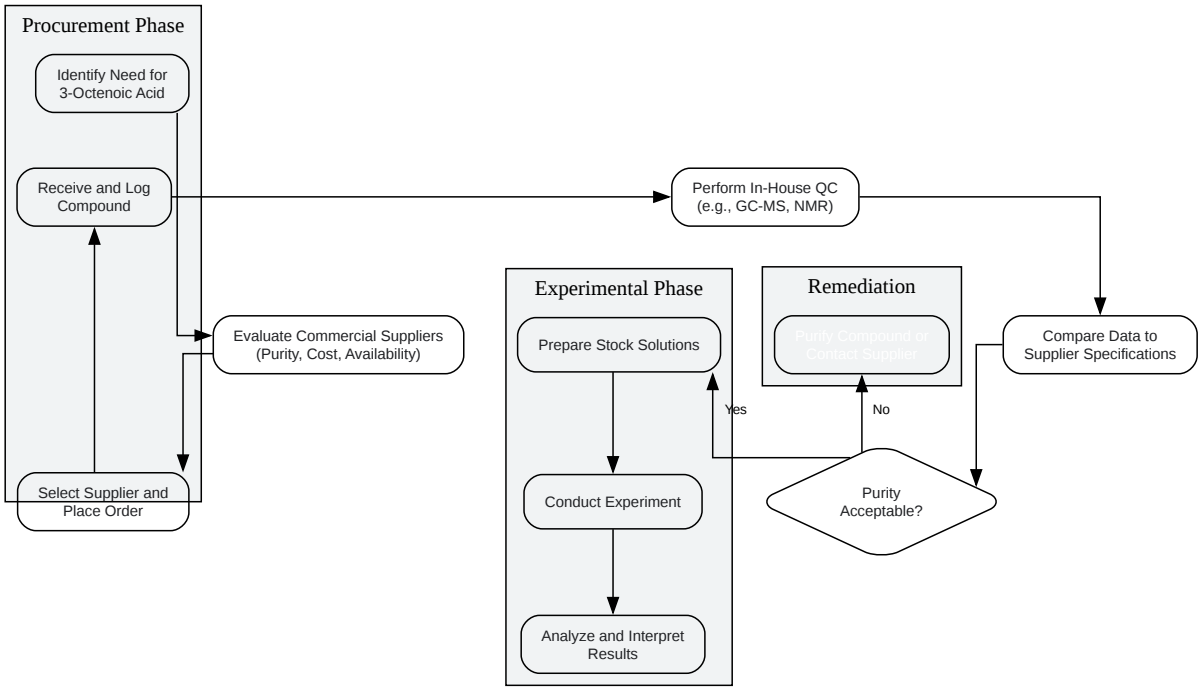
role for **3-Octenoic acid** in this pathway is not explicitly detailed in the provided search results. [15][16]

Logical Workflow for Procurement and Use of 3-Octenoic Acid

The following diagram illustrates a logical workflow for a researcher from the initial decision to use **3-Octenoic acid** through to its experimental application.



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